Ranolazine-β-D-Lactoside: Mechanistic Insights into Excipient-API Interactions and Impurity Profiling

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Compound of Interest

Compound Name: *Ranolazine-β-D-lactoside*

Cat. No.: *B1159475*

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Executive Summary

In the development and lifecycle management of solid oral dosage forms, excipient compatibility is a critical determinant of drug stability and safety. This technical guide explores the formation, chemical causality, and analytical quantification of **Ranolazine-β-D-lactoside**, a specific degradation product formed between the antianginal active pharmaceutical ingredient (API) ranolazine and the common diluent lactose. Designed for researchers and drug development professionals, this whitepaper synthesizes pharmacological context, structural elucidation, and self-validating experimental protocols to ensure compliance with international regulatory standards.

Introduction & Pharmacological ContextRanolazine is a first-in-class antianginal medication that exerts its therapeutic effect by inhibiting the late inward sodium current (late INa) in cardiac myocytes[1]. By

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preventing intracellular sodium overload during ischemia, it subsequently mitigates calcium overload via the sodium-calcium exchanger, thereby improving diastolic relaxation and myocardial perfusion without significantly altering heart rate or blood pressure[2].

While its clinical efficacy is well-established, the formulation of ranolazine into solid oral dosage forms requires rigorous excipient compatibility profiling. When formulated with lactose—a ubiquitous pharmaceutical diluent—a specific degradation product known as **Ranolazine-β-D-lactoside** can emerge during stability testing, necessitating strict regulatory oversight[1].

Chemical Characterization & Structural Elucidation

Understanding the structural features of both the API and the excipient is fundamental to predicting their interactions:

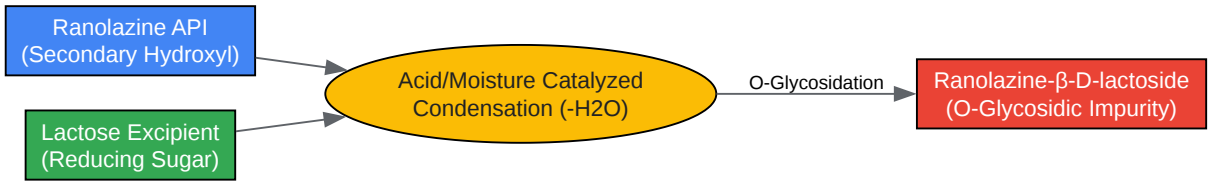
- Ranolazine: The molecule contains a tertiary piperazine ring and a sterically hindered, resonance-stabilized secondary amide (N-(2,6-dimethylphenyl)acetamide). Critically, it possesses a secondary hydroxyl group on its propoxy chain.
- Lactose: A reducing disaccharide containing a highly reactive electrophilic anomeric carbon.
- The Adduct: (Molecular Formula: C36H53N3O14, Molecular Weight: 751.82 g/mol) is the resulting adduct formed between the API and the excipient[1].

Mechanism of Formation: The Causality of O-Glycosidation

Typically, excipient interactions involving lactose and APIs proceed via the Maillard reaction, which strictly requires a primary or secondary amine. Because ranolazine lacks these functional groups (its nitrogen atoms are either tertiary or part of a non-nucleophilic amide), it cannot undergo classic N-glycosidation.

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Instead, under conditions of elevated temperature and localized moisture in the solid state, the secondary hydroxyl group of ranolazine acts as the primary nucleophile. It attacks the electrophilic anomeric carbon of lactose, resulting in an acid/moisture-catalyzed condensation reaction that yields an O-glycosidic linkage. Understanding this causality is paramount for formulation scientists, as it shifts the mitigation strategy from amine-protection to moisture-exclusion and microenvironmental pH control.



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Fig 1. Logical pathway of **Ranolazine-β-D-lactoside** formation via O-glycosidation.

Regulatory Context (ICH Q3B)

The mandates the monitoring, identification, and qualification of degradation products in new drug products[2]. Because **Ranolazine-β-D-lactoside** is a reaction product between the drug substance and an excipient, it falls strictly under the purview of ICH Q3B[2]. Depending on the maximum daily dose of ranolazine, any degradation product exceeding the identification threshold (typically 0.05% to 0.1%) must be structurally characterized, and those exceeding the qualification threshold must be evaluated for toxicological safety[3].

Experimental Workflows & Protocols

To comply with regulatory standards, the following self-validating protocols are established for the synthesis of the impurity standard and its quantification in tablet matrices.

Protocol A: Forced Degradation & Synthesis of Ranolazine-β-D-lactoside Standard

This protocol utilizes accelerated environmental stress to force the O-glycosidation reaction, providing a reference standard for analytical testing.

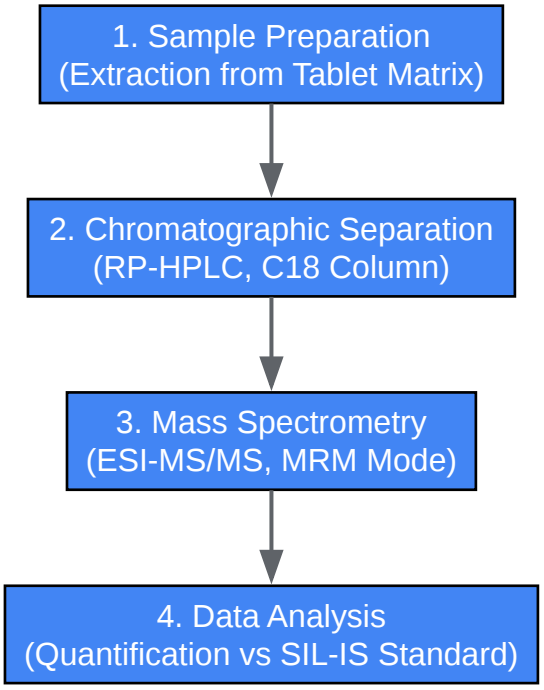
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- Reaction Setup: Homogenize Ranolazine API and anhydrous lactose in a 1:5 molar ratio to ensure an excess of the electrophile.
- Catalysis & Stress: Introduce a catalytic amount of an organic acid (e.g., p-toluenesulfonic acid) to lower the microenvironmental pH. Subject the mixture to 60°C and 75% relative humidity (RH) for 14 days.
- Extraction: Quench the solid-state reaction by dissolving the stressed mixture in a 50:50 (v/v) methanol/water solution.
- Purification: Isolate the O-lactoside adduct using preparative reverse-phase HPLC (C18 stationary phase), monitoring UV absorbance at 272 nm.
- Validation (Self-Correction): Confirm the structure via 1H-NMR, 13C-NMR, and High-Resolution Mass Spectrometry (HRMS). The exact mass must validate against the theoretical mass of C36H53N3O14 (m/z 752.36 [M+H]+)[1].

Protocol B: LC-MS/MS Quantification in Formulated Drug Products

- Sample Preparation: Pulverize 10 ranolazine tablets to ensure batch uniformity. Accurately weigh an aliquot equivalent to 10 mg of API.
- Extraction: Add 10 mL of extraction solvent (Acetonitrile:Water, 80:20 v/v). Sonicate for 15 minutes to disrupt the excipient matrix, then centrifuge at 10,000 rpm for 10 minutes.
- Internal Standard Addition: Spike the supernatant with a stable isotope-labeled internal standard (SIL-IS), such as Ranolazine-d4. Causality: This internal control is critical to correct for matrix-induced ion suppression during electrospray ionization, ensuring the trustworthiness of the quantification.
- Chromatographic Separation: Inject 5 µL onto an RP-HPLC C18 column (2.1 x 100 mm, 1.7 µm). Utilize a gradient elution of 0.1% formic acid in water (Mobile Phase A) and acetonitrile (Mobile Phase B).
- MS/MS Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode using Multiple Reaction Monitoring (MRM).

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Fig 2. Step-by-step analytical workflow for the quantification of **Ranolazine-β-D-lactoside**.

Quantitative Data Summaries

Table 1: Physicochemical Properties of **Ranolazine-β-D-lactoside**

Property	Value
Chemical Name	Ranolazine-β-D-lactoside
Molecular Formula	C36H53N3O14
Molecular Weight	751.82 g/mol
Formation Mechanism	Acid/Moisture-Catalyzed O-Glycosidation
Precursor API	Ranolazine (Secondary Hydroxyl Donor)
Precursor Excipient	Lactose (Anomeric Carbon Acceptor)

Table 2: LC-MS/MS MRM Parameters for Impurity Profiling

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Ionization Mode
Ranolazine	428.2	279.1	25	ESI+
Ranolazine-β-D-lactoside	752.4	428.2	30	ESI+
Ranolazine-d4 (SIL-IS)	432.2	283.1	25	ESI+

Conclusion & Mitigation Strategies

The formation of **Ranolazine-β-D-lactoside** highlights the complex interplay between API functional groups and excipients in the solid state. To prevent the formation of this O-glycosidic impurity, formulators should consider replacing lactose with non-reducing sugars (e.g., mannitol) or microcrystalline cellulose. If lactose is retained for its binding properties, strict control of the water activity (Aw) within the primary packaging and the avoidance of acidic microenvironments are critical to suppress the degradation pathway and maintain compliance with ICH Q3B guidelines.

References

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